

Technical Guide: 3-(Bromomethyl)-2,5-difluoropyridine

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Compound of Interest

Compound Name: 3-(Bromomethyl)-2,5-difluoropyridine

CAS No.: 1227574-11-9

Cat. No.: B13652416

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From Nomenclature to Novel Therapeutics: A Structural & Synthetic Analysis

Executive Summary

3-(Bromomethyl)-2,5-difluoropyridine (CAS RN: 1211331-43-9) is a specialized heterocyclic building block used extensively in the optimization of lead compounds. Its value lies in the unique electronic properties of the 2,5-difluorinated pyridine ring—which modulates lipophilicity (

) and metabolic stability—coupled with the high reactivity of the bromomethyl "warhead" at the C3 position. This guide dissects the compound's IUPAC identity, details its synthesis, and provides validated protocols for its application in drug development.

Nomenclature & Structural Anatomy

Understanding the IUPAC name requires a deconstruction of the pyridine ring's numbering priorities, which dictate the compound's reactivity profile.

IUPAC Deconstruction

- Parent Structure: Pyridine (

). The nitrogen atom is automatically assigned position 1.
- Substituents:
 - Fluoro (-F): Located at positions 2 and 5.[\[1\]](#)[\[2\]](#)
 - Bromomethyl (-CH

Br): Located at position 3.[\[3\]](#)
- Numbering Logic: The locant set is determined to be as low as possible.
 - Correct: 2,5-difluoro-3-(bromomethyl) (Locants: 2, 3, 5).
 - Incorrect: 5-(bromomethyl)-2,5-difluoropyridine (Locants: 2, 5, 5 - ambiguous and higher numbering if counted from the other side).
 - Incorrect: 3,6-difluoro-5-(bromomethyl) (Locants: 3, 5, 6 - higher set).

Electronic & Physicochemical Profile

The strategic placement of fluorine atoms creates a specific electronic environment:

- C2-F: Inductively withdraws electron density from the nitrogen, lowering the basicity (pKa) of the pyridine. This reduces the risk of hERG channel inhibition and improves oral bioavailability.
- C5-F: Blocks a common site of metabolic oxidation (CYP450 mediated), extending the compound's half-life (

).
- C3-CH

Br: The benzylic (pyridylic) carbon is highly electrophilic, facilitating

reactions.

Table 1: Key Physicochemical Properties

Property	Value / Description	Source
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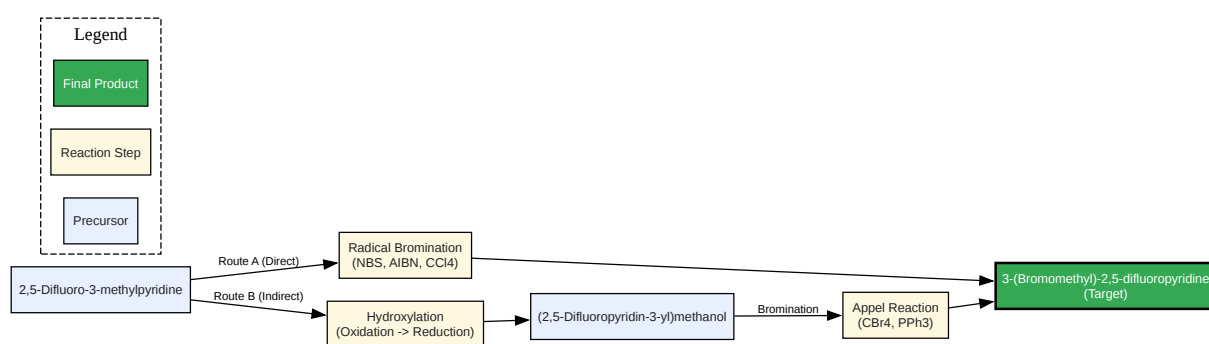
| Molecular Formula |

| PubChem [1] | | Molecular Weight | 207.99 g/mol | PubChem [1] | | Physical State | Solid (Low melting point) or Liquid | Sigma-Aldrich [2] | | Boiling Point | ~200°C (Predicted) | ChemScene [3] | | Hazards | Corrosive (Skin Corr. 1B), Lachrymator | MSDS [2] |[4]

Synthetic Pathways

Synthesis of **3-(Bromomethyl)-2,5-difluoropyridine** generally proceeds via the functionalization of the 3-methyl precursor. Two primary routes are employed depending on scale and available starting materials.

Pathway Visualization



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Figure 1: Synthetic routes to **3-(Bromomethyl)-2,5-difluoropyridine**. Route A is preferred for industrial scale-up due to lower step count.

Detailed Protocol: Radical Bromination (Route A)

This protocol utilizes N-Bromosuccinimide (NBS) to selectively brominate the benzylic position.

Reagents:

- 2,5-Difluoro-3-methylpyridine (1.0 eq)
- N-Bromosuccinimide (NBS) (1.05 eq)
- AIBN (Azobisisobutyronitrile) (0.05 eq) or Benzoyl Peroxide
- Solvent: Carbon Tetrachloride () or Trifluorotoluene (greener alternative)

Step-by-Step Methodology:

- Setup: In a flame-dried round-bottom flask equipped with a reflux condenser, dissolve 2,5-difluoro-3-methylpyridine in anhydrous solvent (0.2 M concentration).
- Addition: Add NBS and AIBN under an inert atmosphere (or Ar).
- Initiation: Heat the mixture to reflux (approx. 80°C). The reaction is initiated when the suspension turns from yellow to colorless (succinimide formation) or via UV light irradiation.
- Monitoring: Monitor via TLC or LC-MS for the consumption of starting material. Note: Over-bromination to the dibromomethyl species is a common side reaction; stop when ~95% conversion is reached.
- Workup: Cool to room temperature. Filter off the precipitated succinimide. Concentrate the filtrate under reduced pressure.
- Purification: Purify the residue via flash column chromatography (Hexanes/EtOAc gradient).

Critical Control Point: The 2,5-difluoro substitution pattern deactivates the ring, making the methyl group less prone to radical attack compared to non-fluorinated pyridines. High-purity reagents are essential.

Reactivity & Applications

The bromomethyl group serves as a versatile anchor for attaching the fluorinated pyridine motif to pharmacophores.

Nucleophilic Substitution ()

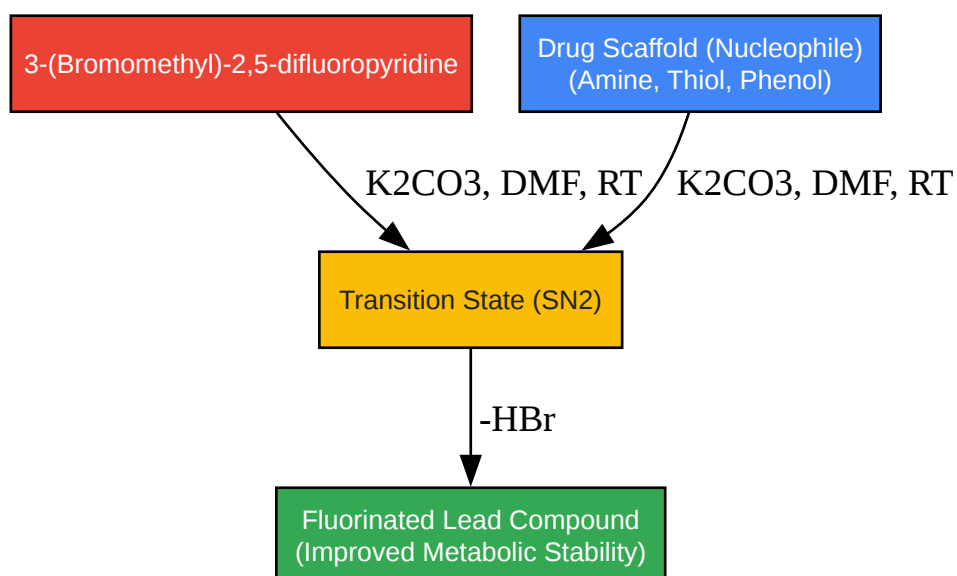
The primary utility of this compound is in

displacement reactions with amines, thiols, or alkoxides.

General Protocol for Amine Coupling:

- Dissolution: Dissolve the amine scaffold (1.0 eq) in DMF or Acetonitrile.
- Base: Add an inorganic base (
 or
 , 2.0 eq) to scavenge the HBr byproduct.
- Alkylation: Add **3-(Bromomethyl)-2,5-difluoropyridine** (1.1 eq) dropwise at 0°C to prevent multiple alkylations.
- Reaction: Stir at RT for 4–12 hours.
- Outcome: Yields the secondary or tertiary amine with the 2,5-difluoropyridine appendage.

Application Workflow



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Figure 2: General workflow for incorporating the 2,5-difluoropyridine motif into drug candidates.

Safety & Handling (E-E-A-T)

As a brominated alkylating agent, this compound presents specific hazards that must be managed in a research environment.

- **Lachrymator:** The compound releases vapors that are severely irritating to eyes and mucous membranes. Always handle in a functioning fume hood.
- **Corrosivity:** Classified as Skin Corr.[5][6][7] 1B [2]. Causes severe skin burns and eye damage.[4] Double-gloving (Nitrile) and face shields are mandatory.
- **Genotoxicity:** Like many alkyl halides, it is a potential genotoxin (alkylating DNA). All waste must be segregated into halogenated waste streams and deactivated if necessary before disposal.

References

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- Schlosser, M., et al. (2005). Regioexhaustive Functionalization of Fluoropyridines. European Journal of Organic Chemistry.

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